

# furazolidone analytical method HPLC detection

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Furazolidone

CAS No.: 67-45-8

Cat. No.: S528564

Get Quote

## HPLC Methods for Furazolidone Analysis

The table below summarizes two detailed RP-HPLC methods for the determination of **furazolidone** in bulk and pharmaceutical dosage forms.

Table 1: Summary of RP-HPLC Methods for Furazolidone

| Parameter              | Method 1 [1]                                  | Method 2 [2]   |
|------------------------|---|--|
| Column                 | Phenomenex-Luna RP-18(2) (250 × 4.6 mm, 5 μm) | Cogent Bidentate C8 (4.6 × 75mm, 4 μm)                   |
| Mobile Phase           | Methanol: Acetonitrile [90:10 (v/v)]          | 80% DI Water / 20% Acetonitrile / 0.1% Formic Acid (v/v) |
| Flow Rate              | 1.0 mL/min                                    | 1.0 mL/min   |
| Detection (Wavelength) | 259 nm  | 367 nm   |
| Injection Volume       | Not specified                                 | 1 μL   |
| Internal Standard      | Atorvastatin (8 μg/mL)                        | Nitrofurantoin   |

| Parameter           | Method 1 [1]  | Method 2 [2]           |
|---------------------|---------------|------------------------|
| Retention Time (FZ) | 2.770 minutes | Data from chromatogram |
| Linearity Range     | 2-18 µg/mL    | Not specified          |
| Mean Recovery       | 99-100%       | Not specified          |

A third method was developed for a veterinary formulation containing both **furazolidone** and oxytetracycline. This method uses a **BDS Hypersil C18 column (250mm x 4.6mm, 5 µm)** with a **gradient elution** of methanol and 80 mM dipotassium hydrogen phosphate (pH 7.5). Detection was set at 254 nm [3]. This method is particularly relevant for stability-indicating analysis.

## Detailed Experimental Protocol

Here is a step-by-step protocol based on the method using an internal standard [2], which provides robust specificity.

### Method: HPLC Analysis of Furazolidone with Nitrofurantoin as Internal Standard

#### 1. Materials and Reagents

- **HPLC System:** Equipped with a UV-Vis or DAD detector.
- **Column:** C8 column, such as Cogent Bidentate C8 (4.6 x 75 mm, 4 µm).
- **Chemicals:** **Furazolidone** and Nitrofurantoin USP reference standards. Acetonitrile and Formic Acid, both HPLC grade. Deionized (DI) Water.

#### 2. Mobile Phase Preparation

- Prepare the isocratic mobile phase by mixing **800 mL of DI Water, 200 mL of Acetonitrile, and 1.0 mL of Formic Acid**.
- Degas the solution thoroughly by sonication or sparging with an inert gas (e.g., helium) for 15-20 minutes before use.

#### 3. Standard and Internal Standard Solution Preparation

- **Stock Solution (1 mg/mL):** Accurately weigh about 10 mg of **furazolidone** and 10 mg of nitrofurantoin reference standards. Transfer them into a 10 mL volumetric flask. Dissolve and make up to volume with the mobile phase.
- **Working Solution (0.1 mg/mL):** Pipette 1.0 mL of the stock solution into a 10 mL volumetric flask and dilute to volume with the mobile phase. This yields a solution containing approximately 0.1 mg/mL of each analyte.

#### 4. Sample Preparation (for solid dosage forms or bulk powder)

- For a bulk or solid dosage form, prepare a sample solution to achieve a target concentration within the linear range (e.g., ~0.1 mg/mL), using the mobile phase as the diluent. For a formulation with an ointment base, a more complex extraction with a solvent like chloroform-acetone (9:1, v/v) may be required, followed by dilution with the mobile phase [4].
- **Note:** The sample solution should contain the internal standard at a concentration similar to the working standard solution.

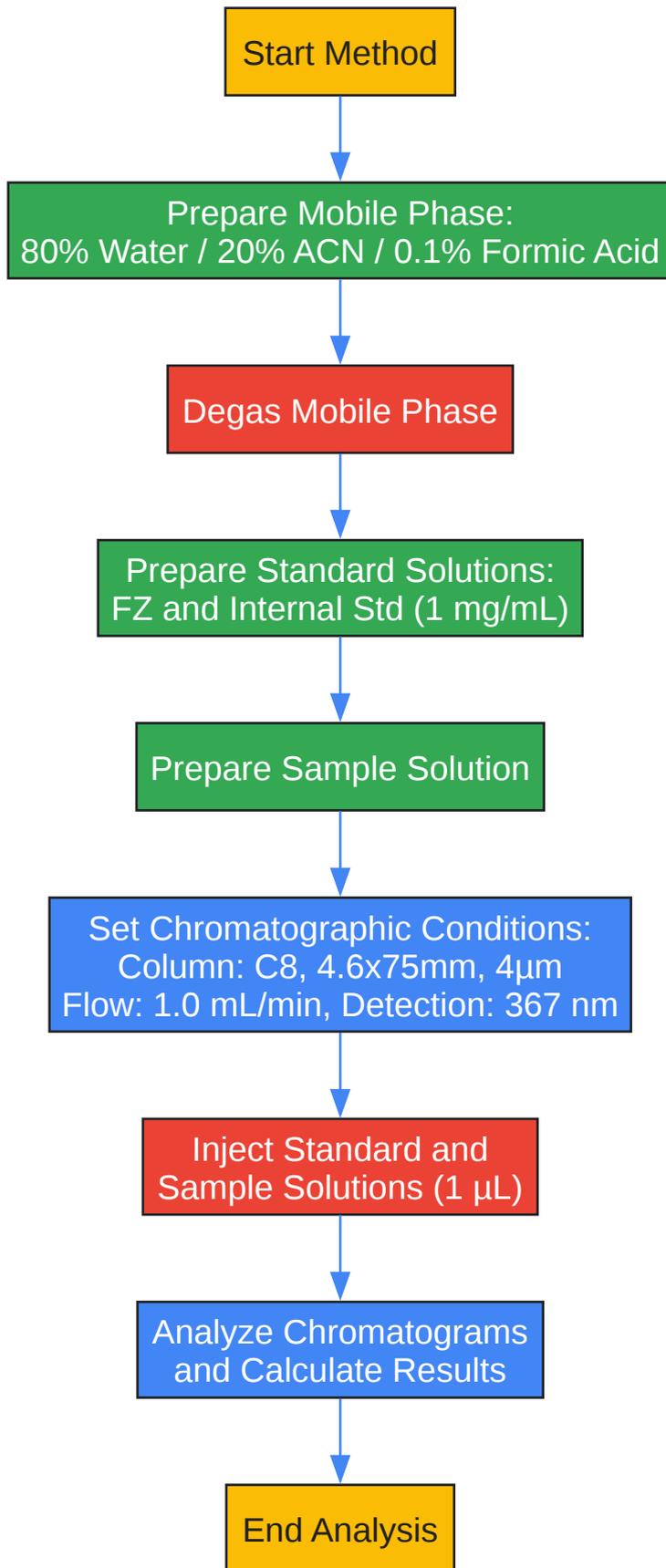
#### 5. Chromatographic Conditions

- **Column Temperature:** Ambient (e.g., 25 °C)
- **Flow Rate:** 1.0 mL/minute
- **Detection Wavelength:** 367 nm
- **Injection Volume:** 1 µL

#### 6. System Suitability

- Prior to sample analysis, inject the working standard solution to ensure the system is suitable. Criteria may include:
  - **Retention Time: Furazolidone** and nitrofurantoin should be well-resolved.
  - **Theoretical Plates:** The column efficiency for the **furazolidone** peak should meet laboratory specifications (e.g., >2000).
  - **Tailing Factor:** Should be within acceptable limits (e.g., <2.0).

The typical workflow for this protocol can be visualized as follows:



Click to download full resolution via product page

## Critical Method Notes

- **Specificity:** The use of an internal standard (e.g., nitrofurantoin) and the ability of the method to separate **furazolidone** from its related compounds or degradation products is crucial for accurate quantification [2]. For stability-indicating assays, forced degradation studies (acid/base hydrolysis, oxidation, photolysis) are recommended [3] [4].
- **Detection Wavelength:** The choice of wavelength impacts sensitivity. **Furazolidone** absorbs at 259 nm [1], 367 nm [2], and 364 nm [5]. The higher wavelengths may offer better selectivity by reducing interference from excipients or matrix components.
- **Metabolite Monitoring:** For residue analysis in biological tissues (liver, muscle) or food products, the parent **furazolidone** is rapidly metabolized. The stable metabolite, 3-amino-2-oxazolidinone (AOZ), is the primary target residue. This requires a different analytical approach, such as derivatization followed by LC-MS/MS or immunoassay methods, rather than the direct HPLC-UV methods described here [6].

## Reference List

- *HPLC analysis of **furazolidone** in goats given the therapeutic dose.* (1985). *Comparative Biochemistry and Physiology Part C: Comparative Pharmacology and Toxicology*, 81(1), 167-169. [7]
- *Development and validation of new RP-HPLC method for the estimation of **furazolidone** in bulk and solid dosage form.* TSI Journals. [1]
- ***Furazolidone** Analyzed by HPLC - AppNote.* MICROSOLV. [2]
- *A validated HPLC method for determination of **furazolidone** and oxytetracycline in the presence of related substances.* DOAJ. [3]
- *Novel UV spectrophotometer methods for quantitative estimation of metronidazole and **furazolidone** using mixed hydrotrophy solubilization.* *Arabian Journal of Chemistry*. [5]
- *Highly sensitive **furazolidone** monitoring in milk by a signal amplified lateral flow assay based on magnetite nanoparticles labeled dual-probe.* *Food Chemistry*, 261, 131-138. [6]
- *[The residue behavior of the **furazolidone** metabolite 3-(4-cyano-2-oxobutylideneamino)-2-oxazolidone in trout].* (1990). *Zeitschrift für Lebensmittel-Untersuchung und -Forschung*, 191(4-5), 319-21. [9]
- *Development and Validation of a Stability-Indicating HPTLC Method for Nitrofurazone.* (2025). *Molecules*, 30(16), 3429. [4]

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Development and validation of new RP-HPLC method ... [tsijournals.com]
2. Furazolidone Analyzed by HPLC - AppNote [mtc-usa.com]
3. A validated HPLC method for determination of furazolidone ... [doaj.org]
4. Development and Validation of a Stability-Indicating ... [pmc.ncbi.nlm.nih.gov]
5. Novel UV spectrophotometer methods for quantitative ... [arabjchem.org]
6. Highly sensitive furazolidone monitoring in milk by a signal ... [sciencedirect.com]
7. HPLC analysis of furazolidone in goats given the ... [sciencedirect.com]
8. HPLC analysis of furazolidone in goats given the ... [pubmed.ncbi.nlm.nih.gov]
9. The residue behavior of the furazolidone metabolite 3-(4-cyano ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [furazolidone analytical method HPLC detection]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b528564#furazolidone-analytical-method-hplc-detection>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)